

A Comprehensive Technical Guide to 2,2,3-Trimethylpentan-1-ol

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|----------------------|----------------------------|-----------|
| Compound Name: | 2,2,3-Trimethylpentan-1-ol | |
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,2,3-trimethylpentan-1-ol**, a branched primary alcohol. The document details its fundamental chemical and physical properties, outlines a general synthesis protocol, and presents a logical workflow for its preparation and purification.

Core Chemical Identity

2,2,3-Trimethylpentan-1-ol is an organic compound with a branched eight-carbon backbone. As a primary alcohol, its hydroxyl group is bonded to a carbon atom that is bonded to only one other carbon atom.

| Identifier | Value | Source |
|---------------------|----------------------------------|-----------|
| IUPAC Name | 2,2,3-trimethylpentan-1-ol | - |
| Molecular Formula | C ₈ H ₁₈ O | [1][2][3] |
| Molecular Weight | 130.23 g/mol | [1][3][4] |
| CAS Registry Number | 57409-53-7 | [2] |
| SMILES | CCC(C)C(C)(C)CO | [1] |
| InChIKey | GBONVOIRPAJSLA- UHFFFAOYSA-N | [2] |



Physicochemical Properties

While extensive experimental data for this specific isomer is limited in publicly available literature, the following table summarizes computed and available data. Professionals should verify these values through experimental analysis for critical applications.

| Property | Value | Notes |
|--------------------|--------------------|-------------------------------|
| Physical State | Liquid (at STP) | Inferred from similar isomers |
| Boiling Point | Data not available | - |
| Melting Point | Data not available | - |
| Density | Data not available | - |
| Polar Surface Area | 20.2 Ų | Computed |
| Complexity | 76.6 | Computed |

Note: STP (Standard Temperature and Pressure) is defined as 0°C and 100 kPa.

Experimental Protocols: Synthesis

The synthesis of branched primary alcohols like **2,2,3-trimethylpentan-1-ol** can be approached through the hydroformylation of a corresponding alkene followed by the reduction of the resulting aldehyde, or via Grignard reactions. A generalized protocol for the synthesis from an appropriate alkene is outlined below.

Objective: To synthesize **2,2,3-trimethylpentan-1-ol** from a suitable branched alkene (e.g., 2,3,3-trimethylpent-1-ene).

Materials:

- 2,3,3-trimethylpent-1-ene
- Hydroboration-oxidation reagents (e.g., borane-tetrahydrofuran complex, sodium hydroxide, hydrogen peroxide)
- Anhydrous diethyl ether

Foundational & Exploratory





- · Distilled water
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, separatory funnel, etc.)
- Heating mantle and magnetic stirrer
- Rotary evaporator
- Distillation apparatus

Methodology:

- Hydroboration: a. In a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the starting alkene, 2,3,3-trimethylpent-1-ene, in anhydrous diethyl ether. b. Cool the solution in an ice bath. c. Add the borane-tetrahydrofuran (BH₃-THF) complex dropwise to the stirred solution. d. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the completion of the hydroboration step.
- Oxidation: a. Cool the reaction mixture again in an ice bath. b. Slowly and carefully add an
 aqueous solution of sodium hydroxide. c. Add hydrogen peroxide (30% solution) dropwise,
 ensuring the temperature of the mixture is controlled. d. After the addition, remove the ice
 bath and stir the mixture at room temperature for at least one hour.
- Work-up and Extraction: a. Transfer the reaction mixture to a separatory funnel. b. Separate
 the organic layer. c. Wash the organic layer sequentially with distilled water and then with
 brine. d. Dry the isolated organic layer over anhydrous magnesium sulfate. e. Filter to
 remove the drying agent.
- Purification: a. Remove the solvent (diethyl ether) from the filtrate using a rotary evaporator.
 b. Purify the resulting crude alcohol by fractional distillation under reduced pressure to obtain pure 2,2,3-trimethylpentan-1-ol.



Logical Workflow and Visualization

As a simple aliphatic alcohol, **2,2,3-trimethylpentan-1-ol** is not typically involved in complex biological signaling pathways. The following diagram illustrates a logical workflow for its chemical synthesis and subsequent purification, which is a common procedure in organic chemistry and drug development for creating novel molecules or reference standards.[3]



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Caption: General workflow for the synthesis and purification of **2,2,3-trimethylpentan-1-ol**.

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